

A Technical Guide to the Molecular Properties of 1-Tetradecanethiol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused overview of the fundamental molecular characteristics of **1- Tetradecanethiol**, a long-chain aliphatic thiol. The information presented is essential for professionals engaged in chemical synthesis, materials science, and drug development who require precise data for experimental design and analysis.

Core Molecular Data

1-Tetradecanethiol is a compound with a 14-carbon chain and a terminal thiol group.[1] Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C14H30S	[1][2][3]
Molecular Weight	230.46 g/mol	[2][3]
Linear Formula	CH3(CH2)13SH	[4]
CAS Number	2079-95-0	[1][2][3][4]

Experimental Determination of Molecular Weight and Formula

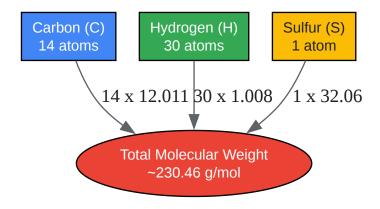


The molecular weight and formula of a compound like **1-Tetradecanethiol** are determined through standard analytical chemistry techniques. These protocols are foundational methods in chemical characterization rather than compound-specific experimental workflows.

- Mass Spectrometry (MS): This is the primary technique for determining the molecular weight
 of a compound. In a mass spectrometer, the molecule is ionized, and the mass-to-charge
 ratio of the resulting ion is measured. High-resolution mass spectrometry (HRMS) can
 provide a highly accurate mass measurement, which can be used to deduce the elemental
 composition and thus the molecular formula.
- Elemental Analysis: This method determines the percentage composition of elements (carbon, hydrogen, sulfur, etc.) in a sample. The results are used to calculate the empirical formula of the compound. When combined with the molecular weight from mass spectrometry, the precise molecular formula can be confirmed.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: While primarily used for structure elucidation, ¹H and ¹³C NMR spectroscopy can confirm the number of hydrogen and carbon atoms in the molecule, which corroborates the molecular formula determined by other methods.

Logical Relationship of Molecular Composition

The molecular formula of a compound dictates its molecular weight. The total molecular weight is the sum of the atomic weights of all constituent atoms. The diagram below illustrates this fundamental relationship for **1-Tetradecanethiol**.



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Caption: Atomic contributions to the molecular weight of 1-Tetradecanethiol.

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